

# An In-depth Technical Guide to the Physical Properties of 2,2-Dimethoxypentane

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## Compound of Interest

Compound Name: 2,2-Dimethoxypentane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,2-dimethoxypentane**, a ketal of significant interest in organic synthesis and pharmaceutical development. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting key physical data, detailed experimental protocols for its determination, and a logical workflow for its characterization.

## Core Physical Properties

**2,2-Dimethoxypentane**, with the chemical formula  $C_7H_{16}O_2$ , is the dimethyl acetal of 2-pentanone.<sup>[1][2]</sup> Its physical characteristics are crucial for its application in various chemical processes, including reaction kinetics, formulation development, and purification procedures.

## Data Presentation

The quantitative physical properties of **2,2-dimethoxypentane** are summarized in the table below for easy reference and comparison. It is important to note that while several physical properties have been experimentally determined, the values for refractive index and melting point are based on computational predictions.

Physical Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>	[1][3]
Molecular Weight	132.20 g/mol	[1][3]
Boiling Point	121.2 °C at 760 mmHg	[3]
Density	0.842 g/cm <sup>3</sup>	[3]
Vapor Pressure	17.7 mmHg at 25°C	[3]
Flash Point	11.5 °C	[3]
Refractive Index	1.401 (Predicted)	[1]
Melting Point	-69.7 °C (Predicted)	[1]
Solubility	Soluble in many organic solvents.	

Note: Values for Refractive Index and Melting Point are computationally predicted and have not been experimentally verified in the cited literature.

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the key physical properties of **2,2-dimethoxypentane**. These protocols are based on standard laboratory practices and can be adapted to specific equipment and regulatory requirements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- **Apparatus Setup:** A small quantity of **2,2-dimethoxypentane** is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid. The test tube is then securely clamped in a heating bath (e.g., an oil bath) and a calibrated thermometer is positioned so that the bulb is level with the sample.

- **Heating:** The heating bath is gradually heated with constant stirring to ensure uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The temperature at which a continuous and rapid stream of bubbles is observed is noted.
- **Cooling and Confirmation:** The heat source is removed, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded. This temperature is the boiling point of the liquid.
- **Replication:** The procedure should be repeated at least two more times, and the average of the consistent readings should be taken as the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

- **Apparatus:** A calibrated pycnometer (a flask with a precise volume) and an analytical balance are required.
- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using the analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **2,2-dimethoxypentane**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior. The mass of the filled pycnometer is then measured.
- **Volume Determination:** The volume of the pycnometer is determined by repeating the above procedure with a liquid of known density, such as deionized water, at a specific temperature.
- **Calculation:** The density of **2,2-dimethoxypentane** is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by its volume. The measurement should be performed at a constant, recorded temperature.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium.

Methodology:

- **Apparatus:** A calibrated Abbe refractometer is used for this measurement. The instrument should be connected to a constant temperature water bath.
- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **2,2-dimethoxypentane** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the instrument's scale.
- **Temperature Control:** The temperature of the sample should be maintained at a constant value (typically 20°C or 25°C) by the circulating water bath, as the refractive index is temperature-dependent.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **2,2-dimethoxypentane**.

## Workflow for Physical Property Determination of 2,2-Dimethoxypentane



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Caption: A logical workflow for the synthesis, purification, and physical property characterization.

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## References

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